

Chemical structure and properties of indole-3-lactic acid.

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Compound of Interest

Compound Name: *Indolelactic acid*

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Indole-3-Lactic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Indole-3-lactic acid (ILA) is a tryptophan-derived metabolite produced by the gut microbiota with significant implications for host physiology and therapeutic potential. This document provides an in-depth technical overview of the chemical structure, physicochemical properties, and biological activities of ILA. It details its role as a signaling molecule, particularly through the Aryl Hydrocarbon Receptor (AhR), and its influence on inflammatory and metabolic pathways. Furthermore, this guide outlines established experimental protocols for the analysis and functional characterization of ILA, aiming to support further research and development in this promising area.

Chemical Structure and Physicochemical Properties

Indole-3-lactic acid is a derivative of the amino acid tryptophan, characterized by an indole ring linked to a lactic acid moiety. Its chemical structure and key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of Indole-3-Lactic Acid

Property	Value	Source(s)
IUPAC Name	2-hydroxy-3-(1H-indol-3-yl)propanoic acid	[1]
Synonyms	ILA, Indolelactic acid, 3-Indolylactic acid	[2][3]
CAS Number	1821-52-9 (racemic)	[1]
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[1]
Molecular Weight	205.21 g/mol	[1]
Melting Point	145-146 °C	[2][4]
pKa (Carboxylic Acid)	~3.86	[2]
XLogP3	1.5	
Solubility		
Water	~17 mg/mL (0.083 M) at 25°C	[2]
DMSO	~3 mg/mL, up to 100 mg/mL with sonication	[5]
Ethanol	~2 mg/mL	[3]
Dimethyl formamide	~10 mg/mL	[3]
Appearance	White solid	[6]
UV/Vis Maximum (λ _{max})	222 nm, 280 nm	[3][7]

Table 2: Spectroscopic Data for Indole-3-Lactic Acid

Spectroscopic Technique	Key Features and Observations
^1H NMR	Spectral data available, showing characteristic peaks for the indole ring and lactic acid side chain protons. [8] [9]
^{13}C NMR	Spectral data available, confirming the carbon framework of the molecule. [9] [10]
Mass Spectrometry (MS)	High-resolution mass spectrometry shows an ion with m/z 204.0659 $[\text{M-H}]^-$ in negative ESI mode. [7] Tandem MS fragmentation patterns have been characterized for identification. [7]
Infrared (IR) Spectroscopy	IR spectral data is available, showing characteristic absorption bands for the functional groups present in the molecule. [11] [12]

Biological Properties and Mechanisms of Action

Indole-3-lactic acid is a pleiotropic signaling molecule that modulates a variety of biological processes, primarily through its interaction with the Aryl Hydrocarbon Receptor (AhR). It is produced by a range of gut commensal bacteria, including species of *Bifidobacterium* and *Lactobacillus*.[\[13\]](#)

Anti-inflammatory Effects

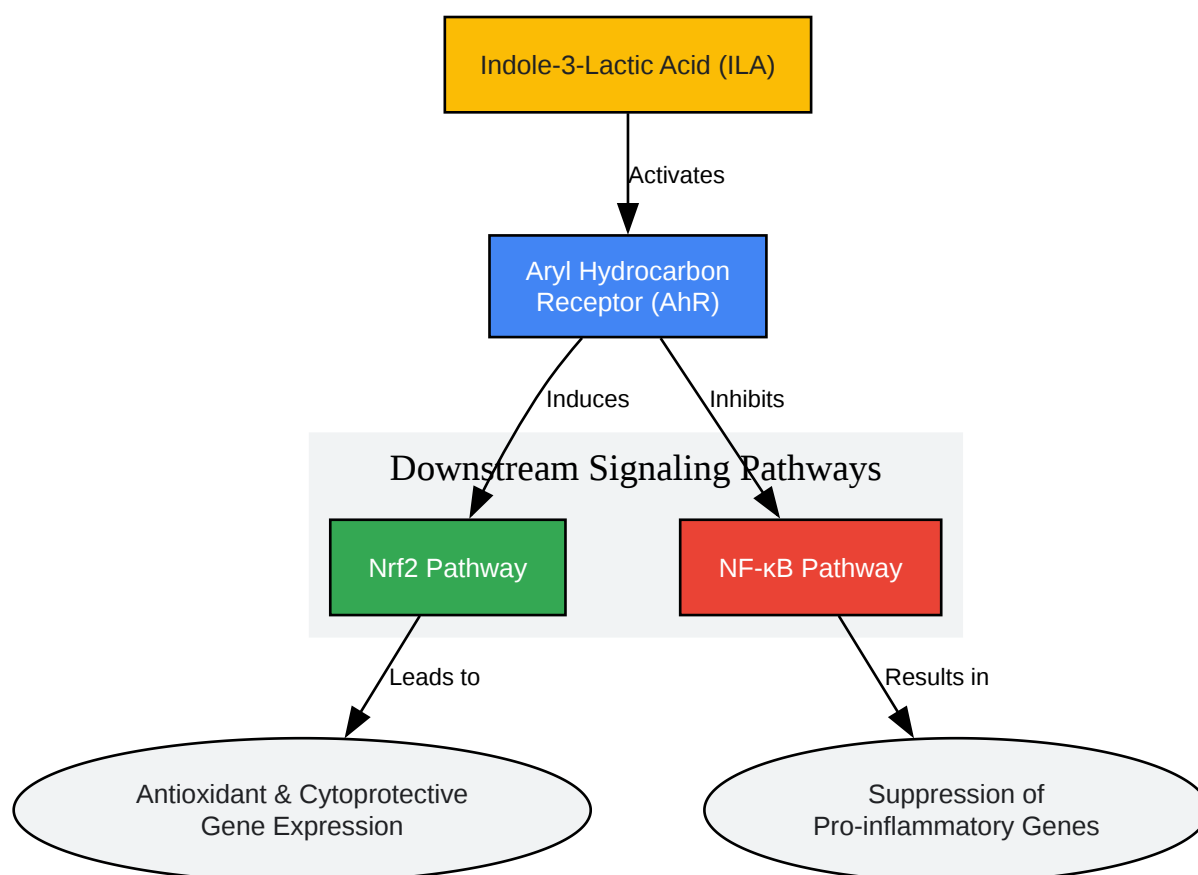
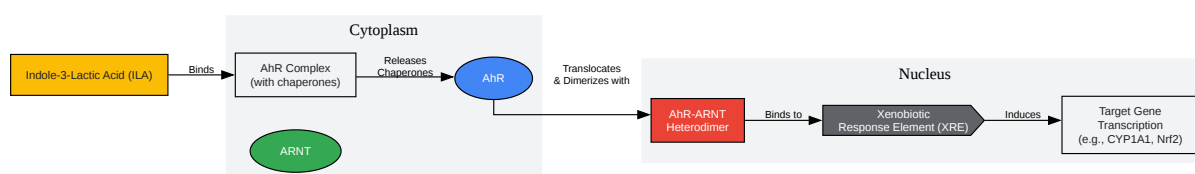
ILA exhibits potent anti-inflammatory properties in various contexts. It has been shown to reduce the production of pro-inflammatory cytokines such as IL-8 in intestinal epithelial cells stimulated with $\text{TNF-}\alpha$ or LPS.[\[5\]](#)[\[14\]](#) This anti-inflammatory activity is often mediated through the activation of the AhR signaling pathway.[\[14\]](#)

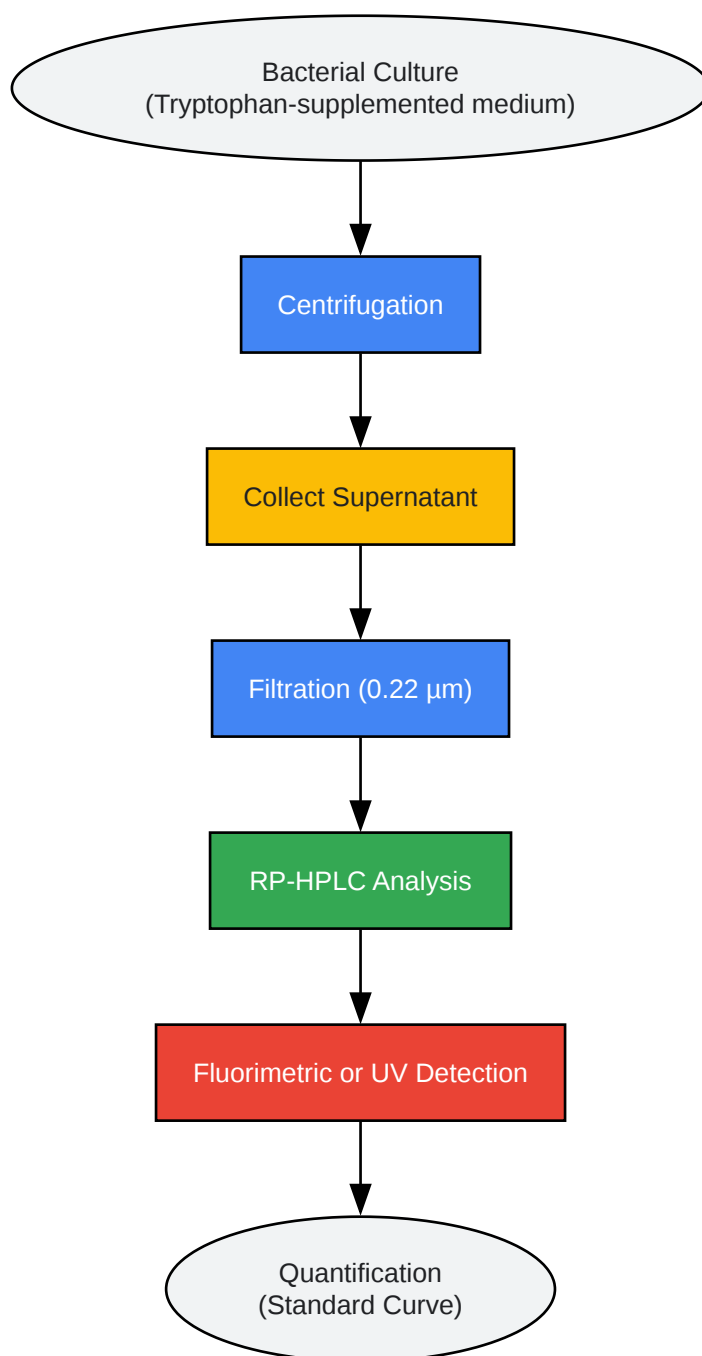
Gut Barrier Function and Microbiota Modulation

ILA plays a crucial role in maintaining intestinal homeostasis. It can enhance the intestinal barrier function by promoting the expression of tight junction proteins.[\[15\]](#)[\[16\]](#) Furthermore, ILA can modulate the composition of the gut microbiota, creating a more favorable environment for beneficial bacteria.

Aryl Hydrocarbon Receptor (AhR) Signaling

A primary mechanism of action for ILA is its role as a ligand for the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor.[17][18][19][20] Upon binding ILA, the AhR translocates to the nucleus and forms a heterodimer with the AhR nuclear translocator (ARNT). This complex then binds to xenobiotic response elements (XREs) in the promoter regions of target genes, leading to their transcription.





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